

# 6-Ethylchroman-4-one chemical structure and IUPAC name

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## Compound of Interest

Compound Name: **6-Ethylchroman-4-one**

Cat. No.: **B2798518**

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An In-depth Technical Guide to **6-Ethylchroman-4-one**: Structure, Synthesis, and Applications

## Introduction

The chroman-4-one framework is a prominent heterocyclic scaffold that serves as a cornerstone in medicinal chemistry and drug discovery. Its unique structural and electronic properties make it a "privileged structure," frequently found in a wide array of biologically active compounds. This guide focuses on a specific derivative, **6-Ethylchroman-4-one**, providing a comprehensive technical overview for researchers, medicinal chemists, and professionals in drug development. We will delve into its precise chemical identity, explore robust synthetic methodologies, detail its spectroscopic signature, and discuss its current and potential applications as a therapeutic agent and synthetic intermediate.

## Chemical Identity and Structure

It is crucial to distinguish the saturated "chroman-4-one" core from its unsaturated counterpart, "chromen-4-one" (also known as chromone). The title compound, **6-Ethylchroman-4-one**, features the saturated heterocyclic ring system.

## IUPAC Nomenclature and Molecular Formula

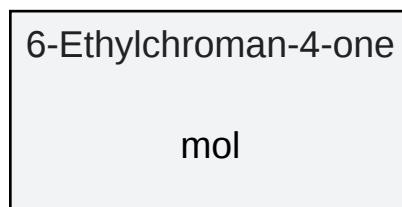
The formal IUPAC name for **6-Ethylchroman-4-one** is 6-ethyl-2,3-dihydrochromen-4-one. The parent structure, chroman-4-one, is systematically named 2,3-dihydrochromen-4-one<sup>[1]</sup>. The addition of an ethyl group at the 6th position of the benzo-fused ring dictates its full name.

Table 1: Chemical Properties of **6-Ethylchroman-4-one**

Property	Value	Source
IUPAC Name	6-ethyl-2,3-dihydrochromen-4-one	-
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	176.21 g/mol	[2]
CAS Number	24136-39-2	-

## Chemical Structure

The structure consists of a dihydropyran-4-one ring fused to a benzene ring, with an ethyl substituent at the C6 position.



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Caption: Chemical structure of **6-Ethylchroman-4-one**.

## Synthesis of 6-Ethylchroman-4-one

The synthesis of chroman-4-one derivatives is a well-established field, with several reliable methods available. A highly efficient and common approach is the intramolecular cyclization of a 2'-hydroxychalcone intermediate, which can be formed in a one-pot reaction from the corresponding 2'-hydroxyacetophenone.

## Synthetic Pathway Overview

The synthesis begins with 1-(4-ethyl-2-hydroxyphenyl)ethanone, which undergoes a base-catalyzed aldol condensation with formaldehyde (or a synthetic equivalent like paraformaldehyde) to form a reactive intermediate. This is followed by an intramolecular Michael addition (cyclization) to yield the final chroman-4-one ring system. This methodology is adapted from general procedures for synthesizing substituted chroman-4-ones, which are noted for their efficiency[3][4].

1-(4-ethyl-2-hydroxyphenyl)ethanone  
+ Formaldehyde

Step 1: Condensation

Base Catalyst (e.g., Pyrrolidine)  
Solvent (e.g., Ethanol)  
Reflux

In situ formation of  
2'-hydroxy-4'-ethylchalcone analog

Step 2: Intramolecular  
Michael Addition

6-Ethylchroman-4-one

Direct Application

6-Ethylchroman-4-one  
(Core Scaffold)

SIRT2 Inhibitors

Neurodegenerative  
Diseases

Oncology

Intermediate Use

Synthetic Intermediate

Antioxidant Agents

Anti-inflammatory Agents

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